

Spectroscopic Characterization of Benzofuran-7-ylmethanol: A Technical Guide

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Compound of Interest

Compound Name: *Benzofuran-7-ylmethanol*

CAS No.: 209256-55-3

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available spectroscopic data for **Benzofuran-7-ylmethanol** (C₉H₈O₂). Due to the limited availability of direct experimental spectra for this specific compound in public databases, this document compiles predicted data and inferred characteristics from closely related analogs. It also outlines standardized experimental protocols for acquiring such data.

Introduction to Benzofuran-7-ylmethanol

Benzofuran-7-ylmethanol is an organic compound featuring a benzofuran core with a hydroxymethyl substituent at the 7-position. The benzofuran moiety is a key heterocyclic scaffold found in numerous natural products and pharmacologically active compounds. Understanding the spectroscopic properties of its derivatives is crucial for structural elucidation, quality control, and the development of new chemical entities.

Spectroscopic Data

The following sections present the available and inferred spectroscopic data for **Benzofuran-7-ylmethanol**. It is important to note that a significant portion of this data is based on computational predictions and analysis of analogous structures due to a lack of published experimental spectra.

Mass Spectrometry (MS)

Mass spectrometry is a fundamental technique for determining the molecular weight and elemental composition of a compound. The following table summarizes the predicted mass-to-charge ratios (m/z) for various adducts of **Benzofuran-7-ylmethanol**.

Adduct Ion	Predicted m/z
$[M+H]^+$	149.05971
$[M+Na]^+$	171.04165
$[M-H]^-$	147.04515
$[M+NH_4]^+$	166.08625
$[M+K]^+$	187.01559
$[M]^+$	148.05188

Data sourced from computational predictions.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an indispensable tool for elucidating the detailed molecular structure of organic compounds.

1H NMR (Proton NMR): The following table outlines the inferred chemical shifts (δ) for the protons in **Benzofuran-7-ylmethanol**. These values are estimated based on the analysis of similar benzofuran derivatives and general principles of NMR spectroscopy.

Proton	Inferred Chemical Shift (ppm)	Multiplicity
Aromatic CH	6.8 - 7.5	Multiplet
-CH ₂ OH	~4.7	Singlet
-CH ₂ OH	~2.0 (variable)	Broad Singlet

¹³C NMR (Carbon-13 NMR): As of the latest data retrieval, experimental or reliably predicted ¹³C NMR data for **Benzofuran-7-ylmethanol** is not readily available in the public domain. The acquisition of such data would be a valuable contribution to the characterization of this compound.

Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in a molecule. The table below lists the expected characteristic absorption bands for **Benzofuran-7-ylmethanol**.

Functional Group	Expected Wavenumber (cm ⁻¹)	Description
O-H (alcohol)	3600 - 3200	Broad
C-H (aromatic)	3100 - 3000	Sharp
C=C (aromatic)	1600 - 1450	Medium to strong
C-O (alcohol)	1260 - 1000	Strong
C-O-C (ether in furan ring)	~1070	Strong

Experimental Protocols

The following are detailed, generalized protocols for the acquisition of spectroscopic data for a small organic molecule such as **Benzofuran-7-ylmethanol**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Sample Preparation:

- Weigh approximately 5-10 mg of the solid sample of **Benzofuran-7-ylmethanol**.
- Dissolve the sample in approximately 0.6-0.7 mL of a deuterated solvent (e.g., CDCl_3 , DMSO-d_6) in a clean, dry vial.
- Add a small amount of an internal standard, such as tetramethylsilane (TMS), if required.
- Transfer the solution to a standard 5 mm NMR tube.

^1H NMR Acquisition:

- Insert the sample into the NMR spectrometer.
- Lock the spectrometer onto the deuterium signal of the solvent.
- Shim the magnetic field to achieve optimal homogeneity.
- Acquire the spectrum using a standard pulse sequence. Typical parameters include a $30\text{-}45^\circ$ pulse angle and a relaxation delay of 1-2 seconds.
- Process the raw data by applying a Fourier transform, phase correction, and baseline correction.
- Integrate the signals and reference the spectrum to the internal standard (TMS at 0 ppm).

^{13}C NMR Acquisition:

- Use the same sample prepared for ^1H NMR.
- Acquire the ^{13}C spectrum with proton decoupling.
- A larger number of scans will be required compared to ^1H NMR due to the lower natural abundance of ^{13}C .
- Process the data similarly to the ^1H NMR spectrum.

Infrared (IR) Spectroscopy

Attenuated Total Reflectance (ATR) Method (for solids):

- Ensure the ATR crystal is clean.
- Record a background spectrum.
- Place a small amount of the solid sample directly onto the ATR crystal.
- Apply pressure using the anvil to ensure good contact between the sample and the crystal.
- Acquire the IR spectrum.
- Clean the crystal thoroughly after the measurement.

Mass Spectrometry (MS)

Electrospray Ionization (ESI) Method:

- Prepare a dilute solution of the sample (approximately 1 mg/mL) in a suitable solvent such as methanol or acetonitrile.
- Further dilute an aliquot of this solution to a final concentration of 1-10 µg/mL.
- Introduce the sample into the ESI source via direct infusion or through a liquid chromatography system.
- Acquire the mass spectrum in both positive and negative ion modes to observe different adducts.
- Analyze the resulting spectrum to determine the molecular weight and fragmentation pattern.

Workflow for Spectroscopic Analysis

The following diagram illustrates a typical workflow for the comprehensive spectroscopic analysis of a chemical compound.



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Caption: General workflow for the spectroscopic characterization of a chemical compound.

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